

# An In-depth Technical Guide to 4-Chloro-3-fluorophenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Chloro-3-fluorophenol

Cat. No.: B1349760

[Get Quote](#)

CAS Number: 348-60-7

This technical guide provides a comprehensive overview of **4-Chloro-3-fluorophenol**, a halogenated aromatic compound relevant to researchers, scientists, and professionals in drug development. The document details its chemical and physical properties, outlines a plausible synthetic route with experimental protocols, and discusses its known applications and toxicological context.

## Core Compound Properties

**4-Chloro-3-fluorophenol** is a solid, bifunctionally halogenated phenol. Its unique substitution pattern, featuring both an electron-withdrawing chlorine and a fluorine atom, makes it a valuable intermediate in the synthesis of more complex molecules, including pharmaceutical and agrochemical compounds.<sup>[1]</sup>

## Physicochemical Data

The key quantitative properties of **4-Chloro-3-fluorophenol** are summarized in the table below for easy reference.

| Property          | Value                              | Source(s) |
|-------------------|------------------------------------|-----------|
| CAS Number        | 348-60-7                           |           |
| Molecular Formula | C <sub>6</sub> H <sub>4</sub> ClFO |           |
| Molecular Weight  | 146.55 g/mol                       |           |
| Appearance        | Solid                              |           |
| Melting Point     | 54-56 °C                           | [2]       |
| Boiling Point     | 84 °C @ 44 mmHg                    | [2]       |
| Solubility        | Soluble in chloroform (50 mg/mL)   |           |
| pKa (Predicted)   | 8.52 ± 0.18                        | [2]       |
| XlogP (Predicted) | 2.8                                | [3]       |
| Flash Point       | 113 °C (235.4 °F) - closed cup     |           |

## Synthesis and Experimental Protocols

While a specific, peer-reviewed protocol for the synthesis of **4-Chloro-3-fluorophenol** is not readily available in the public domain, a chemically sound two-step pathway can be proposed based on established reactions for structurally similar compounds. This route begins with the reduction of 2-fluoro-1-nitrobenzene, followed by a Sandmeyer reaction to replace the resulting amino group with a chlorine atom.

## Step 1: Catalytic Hydrogenation

2-Fluoro-1-nitrobenzene

H<sub>2</sub> (0.4-0.6 MPa)  
Pd/C Catalyst, H<sub>2</sub>SO<sub>4</sub>  
Deionized Water/Ethanol, 60°C

4-Amino-3-fluorophenol

## Step 2: Sandmeyer Reaction

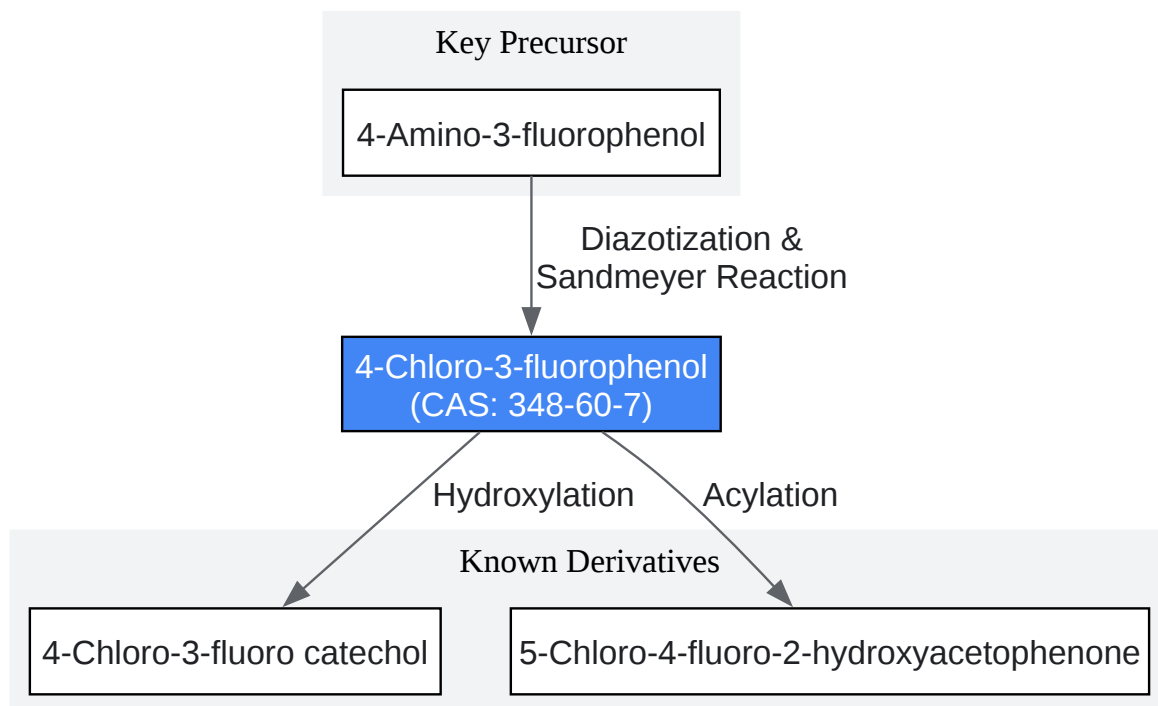
4-Amino-3-fluorophenol

NaNO<sub>2</sub>, HCl  
0-5°C

Diazonium Salt Intermediate

CuCl, HCl

4-Chloro-3-fluorophenol



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. 4-Chloro-3-fluorophenol | 348-60-7 [m.chemicalbook.com]
- 3. PubChemLite - 4-chloro-3-fluorophenol (C<sub>6</sub>H<sub>4</sub>ClFO) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Chloro-3-fluorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349760#4-chloro-3-fluorophenol-cas-number-and-properties]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)